

Technical Support Center: Synthesis of 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

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Compound of Interest

Compound Name: 4-(Bromomethyl)-3-methyl-5-phenylisoxazole

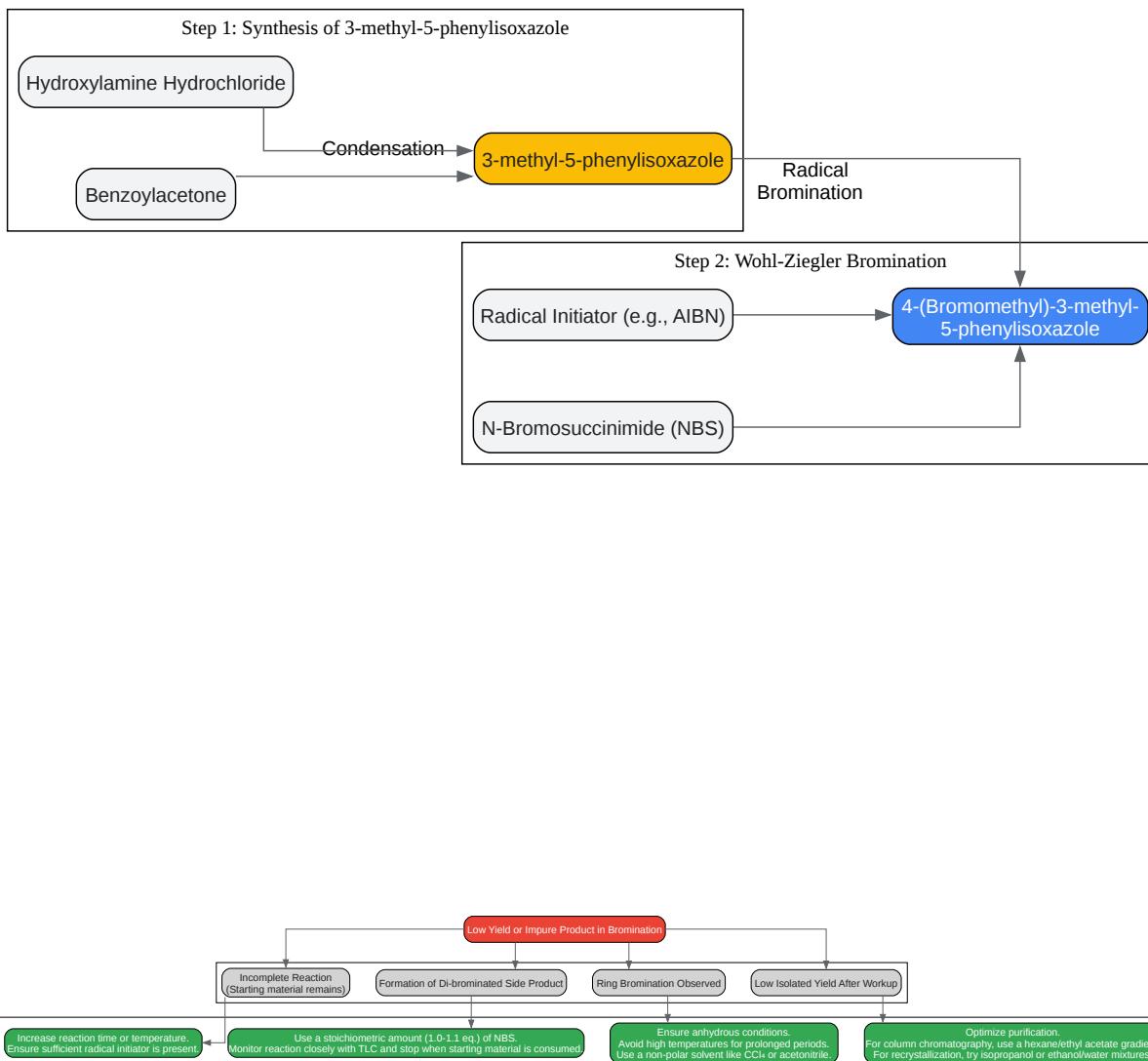
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This technical support center provides researchers, scientists, and drug development professionals with a comprehensive guide to improving the yield of **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** synthesis. It includes detailed troubleshooting guides, frequently asked questions (FAQs), experimental protocols, and data to address common challenges encountered during this synthetic process.

Synthesis Overview

The synthesis of **4-(Bromomethyl)-3-methyl-5-phenylisoxazole** is typically a two-step process. First, the precursor, 3-methyl-5-phenylisoxazole, is synthesized. This is commonly achieved through the condensation of benzoylacetone with hydroxylamine hydrochloride. The second step involves the radical bromination of the methyl group at the 4-position of the isoxazole ring using N-Bromosuccinimide (NBS) and a radical initiator, a transformation known as the Wohl-Ziegler reaction.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com